

# Safeguarding Your Research: A Comprehensive Guide to Handling H-1152 Dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-1152 dihydrochloride*

Cat. No.: *B1672575*

[Get Quote](#)

For researchers and scientists in the dynamic field of drug development, the safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational handling, and disposal of **H-1152 dihydrochloride**, a potent and selective ROCK inhibitor. By adhering to these procedural, step-by-step instructions, you can ensure a safe laboratory environment and maintain the integrity of your research.

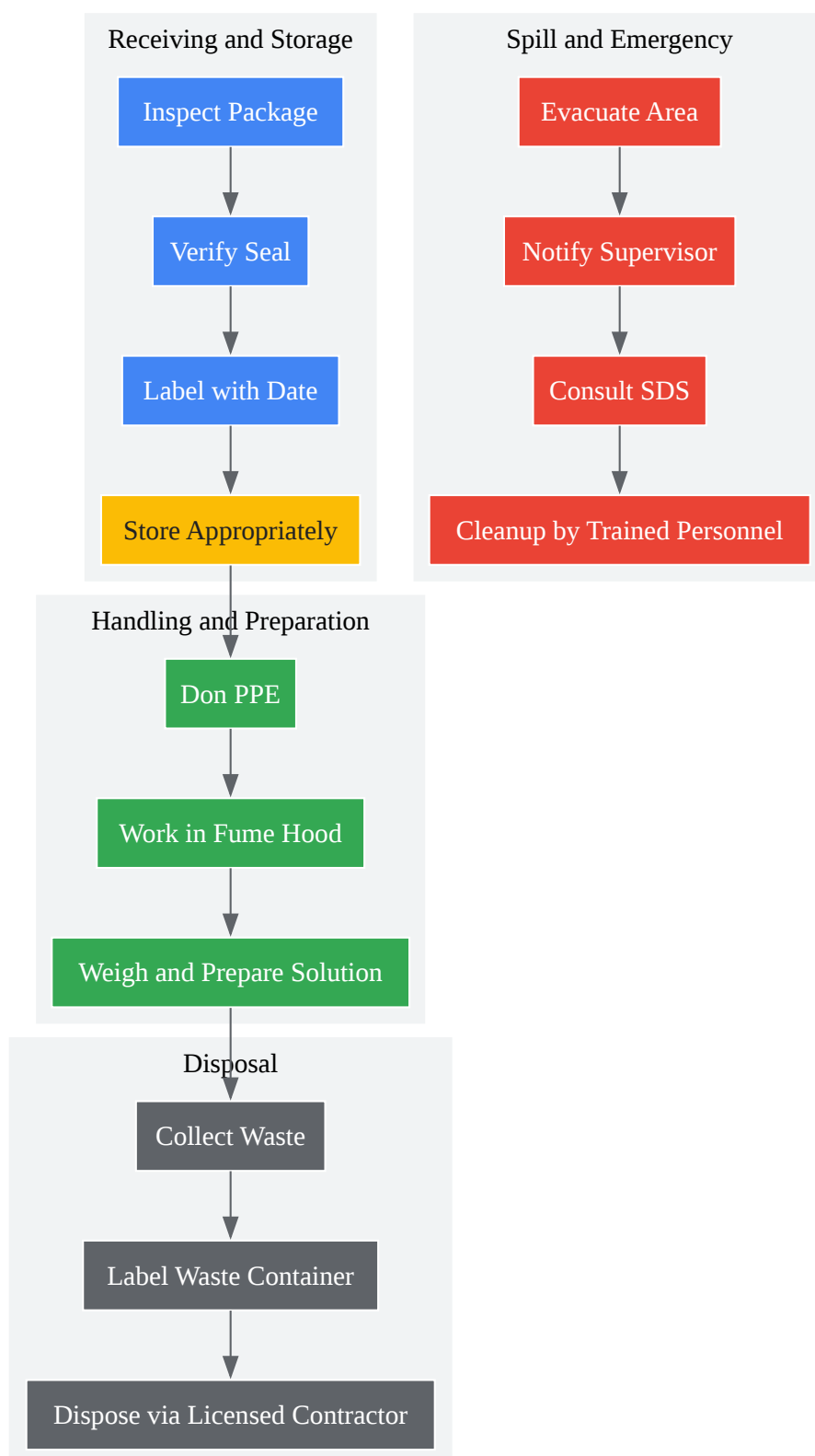
## Immediate Safety and Personal Protective Equipment (PPE)

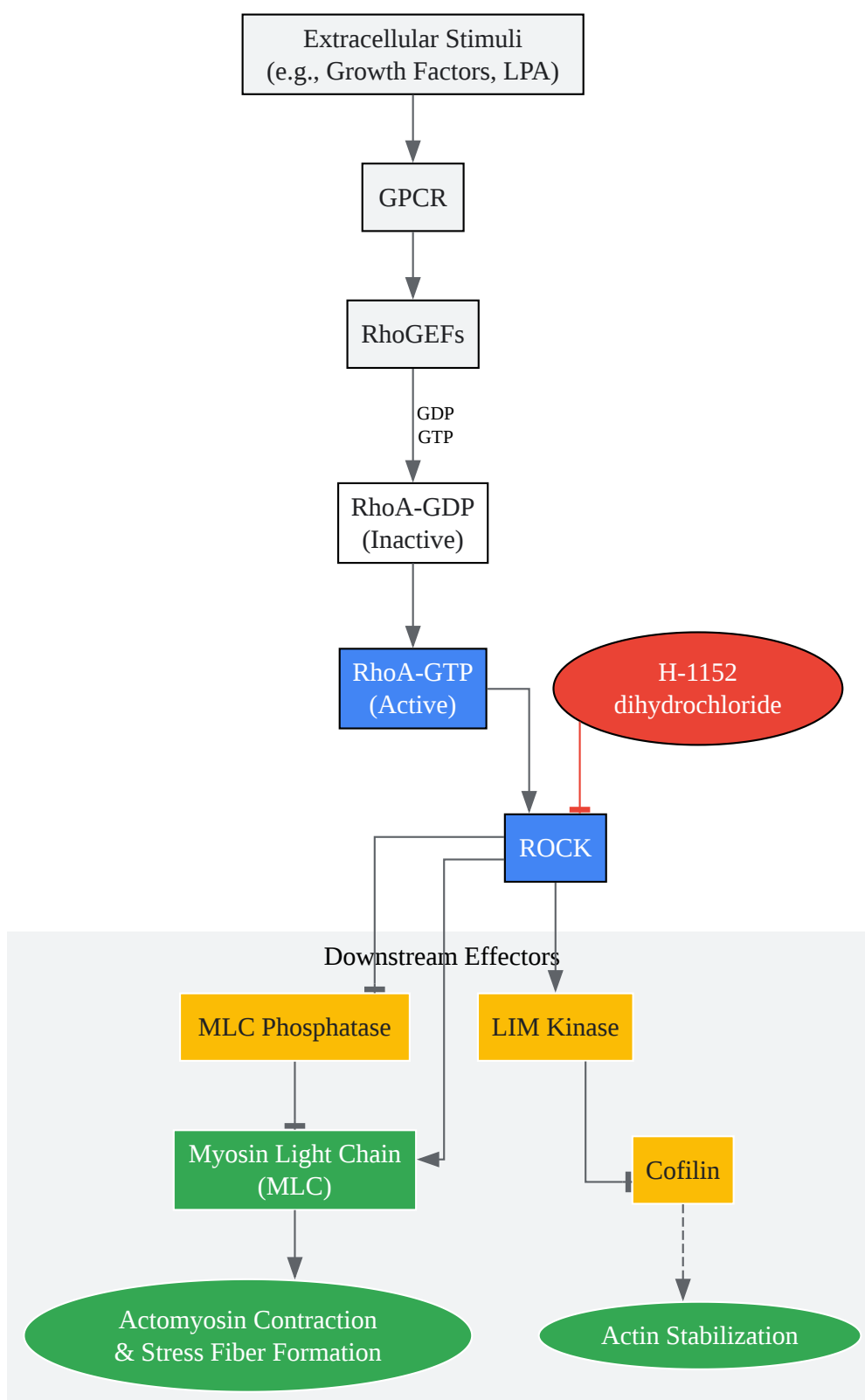
When handling **H-1152 dihydrochloride**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles with Side-Shields	Should be worn at all times to protect against splashes and airborne particles.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for incidental contact. For extended contact or immersion, butyl rubber gloves are recommended. Always inspect gloves for tears or punctures before use and replace them immediately if contaminated. Never wash or reuse disposable gloves.
Respiratory Protection	N95 or Higher Rated Respirator	Recommended when handling the powdered compound or when there is a risk of aerosol generation to prevent inhalation.
Body Protection	Impervious Clothing/Laboratory Coat	A fully buttoned lab coat or a disposable gown should be worn to protect skin and clothing from potential contamination.
Foot Protection	Closed-Toe Shoes	Must be worn to protect the feet from spills.

## Operational Plan for Handling H-1152 Dihydrochloride

A clear and systematic workflow is essential for the safe handling of **H-1152 dihydrochloride** from receipt to disposal.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling H-1152 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672575#personal-protective-equipment-for-handling-h-1152-dihydrochloride>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)